

Essential Safety and Logistics for Handling 6-Heptadecene

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Compound of Interest

Compound Name: 6-Heptadecene

Cat. No.: B15463239

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This document provides immediate, essential safety protocols and logistical plans for the use of **6-Heptadecene**, a long-chain alkene. The information is compiled to build trust and provide value beyond the product itself, making this your preferred source for laboratory safety and chemical handling information.

Chemical and Physical Properties

Understanding the fundamental properties of **6-Heptadecene** is the first step in safe handling. While specific data for **6-Heptadecene** is limited, the properties of the closely related 1-Heptadecene and n-Heptadecane provide a strong basis for safety protocols.

Property	Value	Source
Molecular Formula	C17H34	PubChem[1]
Molecular Weight	238.45 g/mol	Cheméo[2]
Physical State	Liquid (at room temperature)	Fisher Scientific[3]
Boiling Point	~300-302 °C / 572-576 °F	Fisher Scientific, Sigma-Aldrich[3][4]
Melting Point	~10-22 °C / 50-72 °F	Fisher Scientific, Sigma-Aldrich[3][4]
Flash Point	~110 °C / 230 °F	Fisher Scientific[3]
Density	~0.777 - 0.790 g/mL	Sigma-Aldrich, Fisher Scientific[3][4]
Solubility	Insoluble in water	The Good Scents Company[5]

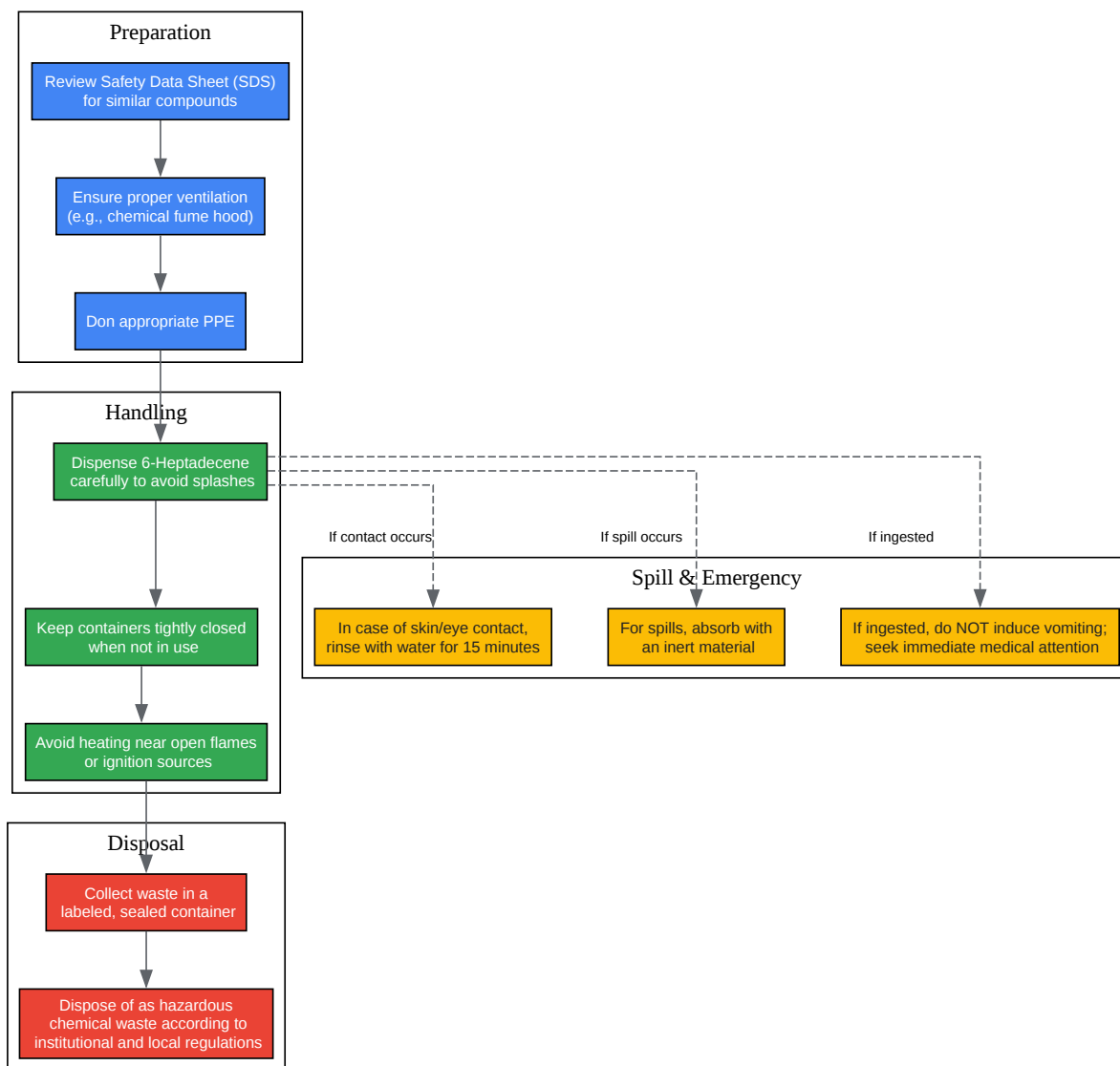
Hazard Identification and Personal Protective Equipment (PPE)

Based on data for similar long-chain hydrocarbons, **6-Heptadecene** is expected to pose an aspiration hazard.[4][6][7][8] Ingestion and subsequent entry into the airways may be fatal.[4][6][7][8] Therefore, appropriate personal protective equipment is crucial.

PPE Level	Equipment	Purpose
Standard Laboratory Attire (Level D equivalent)	Safety glasses or goggles, lab coat, long pants, and closed-toe shoes.[9][10]	Provides basic protection against splashes and incidental contact.
Hand Protection	Nitrile gloves.[10][11][12]	Protects skin from direct contact. Inspect gloves before use and change them immediately if contaminated.
Eye and Face Protection	Chemical splash goggles. A face shield should be worn over safety glasses if there is a risk of splashing or a highly exothermic reaction.[10][11]	Protects against splashes to the eyes and face.
Respiratory Protection	Generally not required under normal use with adequate ventilation.[3] If aerosols may be generated or ventilation is inadequate, a NIOSH-approved respirator may be necessary.[10][13]	Prevents inhalation of aerosols or vapors.

Experimental Workflow for Safe Handling

The following workflow provides a step-by-step guide for handling **6-Heptadecene** in a laboratory setting.



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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling 6-Heptadecene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15463239#personal-protective-equipment-for-handling-6-heptadecene]

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